

Chemical and Physicochemical Properties of (-)-Pinocampheol

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Compound Focus: Pinocampheol

CAS No.: 25465-65-0

Cat. No.: S1899402

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The search results provide foundational data for (-)-**Pinocampheol**, a bicyclic monoterpene. The quantitative data is summarized in the table below [1].

Property	Value
IUPAC Name	(1S,2R,3R,5R)-2,6,6-trimethylbicyclo[3.1.1]heptan-3-ol
Chemical Formula	C ₁₀ H ₁₈ O
Average Molecular Weight	154.2493 g/mol
Monoisotopic Mass	154.135765198 g/mol
Water Solubility (Predicted)	0.92 g/L
logP (Predicted)	2.22 (ALOGPS); 1.9 (ChemAxon)
pKa (Strongest Acidic)	18.73
pKa (Strongest Basic)	-1.2
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	1

Property	Value
Polar Surface Area	20.23 Å ²
Melting Point	67°C
Boiling Point	217°C
Optical Rotation	$[\alpha]_D^{25}$ -57.2 (c, 0.33 in MeOH)

Classification: (-)-**Pinocampheol** belongs to the class of **organic compounds known as bicyclic monoterpenoids**. Its molecular framework is characterized as **aliphatic homopolycyclic** [1].

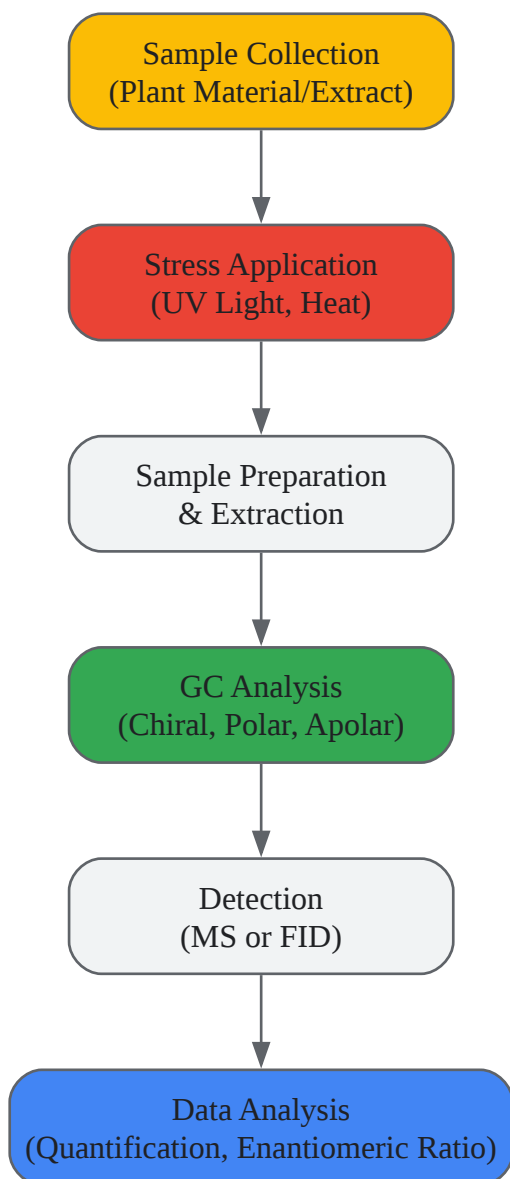
Stability and Analytical Methods for Terpenes

While the search results do not contain a specific experimental protocol for **pinocampheol**, a 2024 review discusses general methodologies for analyzing terpenes in complex matrices like *Cannabis sativa* L., which is directly relevant for profiling compounds like **pinocampheol** [2].

- **Core Methodology:** The study developed and validated four analytical methods based on **gas chromatographic (GC) separation** combined with **mass spectrometric (MS) or flame ionization detection (FID)** [2].
- **Key Parameters:**
 - **Chiral Separation:** Methods successfully separated and quantified 29 terpenes, including 13 enantiomers and 5 diastereomers, highlighting the importance of **chiral GC columns** for accurate stereochemical profiling [2].
 - **Stress Testing:** Terpenes and authentic cannabis flowers/extracts were subjected to **UV and heat treatments** to observe degradation reactions over time [2].
- **Critical Findings:**
 - **Degradation:** Terpenes degrade at different rates, generating unique patterns of degradation products. **p-cymene was identified as a major marker of terpene aging** [2].
 - **Enantiomeric Stability:** No enantiomeric conversion was detected under stress, confirming that the enantiomeric ratio is stable. This ratio is **species-specific and dependent on cultivar and growth conditions**, which is a crucial consideration for therapeutic applications [2].

Visual Experimental Workflow

The following diagram outlines the general experimental workflow for analyzing terpene stability, based on the methodologies described in the research [2].



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Experimental workflow for terpene stability and enantiomeric analysis.

Research Context and Future Directions

The available data for (-)-**Pinocampeol** is currently limited to its basic chemical identity and predicted properties. The broader context of terpene research highlights several critical areas for investigation [2]:

- **Pharmacological Potential:** Terpenes are increasingly recognized as chemical entities with unique pharmacological properties, contributing to potential **entourage effects** in multi-component botanical preparations.
- **Quality Control:** Understanding terpene stability is crucial for the shelf-life and efficacy of medicinal plant products. Degradation can lead to loss of activity or formation of new compounds.
- **Stereochemistry Matters:** The **enantiomeric ratio of a terpene can influence its biological activity** and should be considered a key parameter in authentication and standardization for therapeutic applications.

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References

1. Showing Compound (-)-Pinocampeol (FDB014974) [foodb.ca]
2. Comprehensive analysis of chemical and enantiomeric ... [pmc.ncbi.nlm.nih.gov]

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